

# Personal protective equipment for handling Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate

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## Compound of Interest

Compound Name: Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate

Cat. No.: B1353052

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## Essential Safety and Handling Guide for Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate

This guide provides crucial safety, logistical, and operational information for laboratory professionals handling **Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate** (CAS: 889670-02-4). Adherence to these procedures is vital for ensuring personal safety and proper disposal.

## Hazard Identification and Personal Protective Equipment

**Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate** is classified as a hazardous substance.<sup>[1][2]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup>

### Engineering Controls:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[3][4]</sup>
- Ensure that eyewash stations and safety showers are readily accessible.<sup>[3][5]</sup>

Personal Protective Equipment (PPE): A summary of the necessary PPE is provided in the table below.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. Should include side-shields to protect from splashes.[5][6]
Skin Protection	Gloves	Nitrile gloves must be worn.[3] [7] Inspect gloves for any tears or holes before use and practice proper glove removal technique to avoid skin contact.[8]
Protective Clothing	An impervious lab coat or chemical-resistant apron should be worn to prevent skin exposure.[7][9] Closed-toe shoes are mandatory.[7]	
Respiratory Protection	Respirator	Use in a chemical fume hood is the primary control measure. [4] If ventilation is inadequate or for spill response, a NIOSH-approved respirator with organic vapor cartridges is recommended.[4]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area at 4°C, protected from light.[1]
- Store away from incompatible materials.

## 2. Handling and Use (Inside a Chemical Fume Hood):

- Before starting work, ensure all necessary PPE is donned correctly.
- Prepare the work area within the fume hood by covering the surface with absorbent, disposable bench paper.
- Carefully weigh and transfer the solid compound using appropriate tools (e.g., spatula, weighing paper). Avoid generating dust.
- For reactions, add the compound to the reaction vessel within the fume hood. Keep the fume hood sash at the lowest practical height.[4]

## 3. Emergency Procedures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[9] Seek medical attention if irritation persists.[9]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[9] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]
- Spill: For small spills, absorb with an inert material (e.g., vermiculite, sand), place in a sealed container, and dispose of as hazardous waste.[3] For large spills, evacuate the area and contact your institution's emergency response team.[3]

## Disposal Plan: Managing Halogenated Waste

The proper disposal of **Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate** and its contaminated materials is critical to prevent environmental contamination. As a halogenated organic compound, it must be segregated from non-halogenated waste streams.<sup>[3][4][7][10]</sup>

### Waste Segregation and Collection:

- **Solid Waste:** Collect any unused compound, contaminated weighing paper, and other solid materials in a designated, sealed, and clearly labeled "Halogenated Solid Waste" container.
- **Liquid Waste:** Collect all reaction mixtures and solvent rinses (e.g., from cleaning glassware) in a designated, sealed, and clearly labeled "Halogenated Liquid Waste" container.<sup>[4]</sup>
- **Contaminated PPE:** Dispose of contaminated gloves and other disposable PPE in the designated solid waste container.

### Labeling and Storage:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name, and the associated hazards (e.g., Irritant, Harmful).<sup>[4]</sup>
- Keep waste containers tightly closed when not in use and store them in a designated satellite accumulation area within the laboratory.<sup>[3][10]</sup>

### Final Disposal:

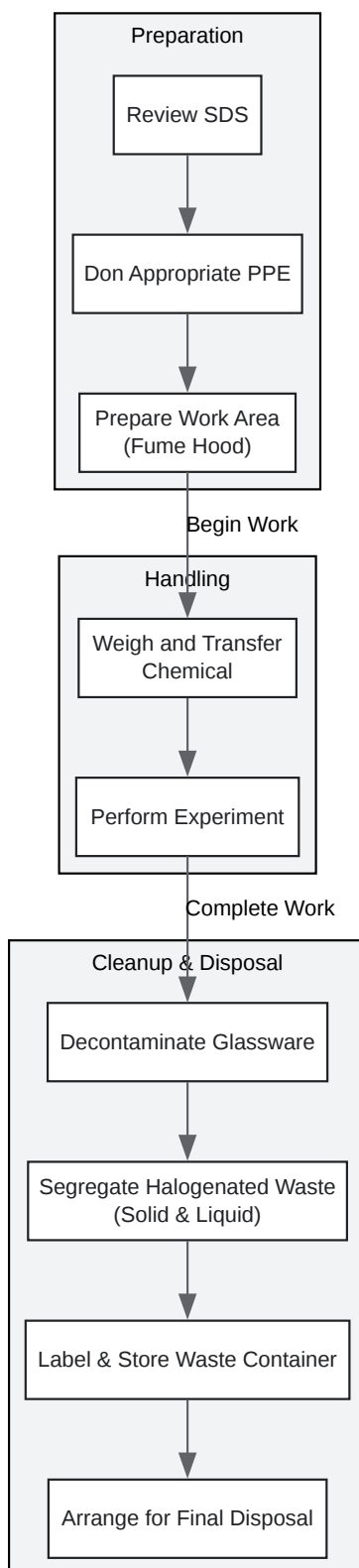
- Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Arrange for pickup by the environmental health and safety department.

## Chemical Data Summary

Property	Value
Chemical Name	Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate
CAS Number	889670-02-4
Molecular Formula	C <sub>9</sub> H <sub>16</sub> INO <sub>4</sub> [1][11]
Molecular Weight	329.13 g/mol [2][11]
Physical Form	Solid[1]
Storage Temperature	4°C, protect from light[1]
GHS Pictogram	GHS07 (Harmful)[1]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1][2]
Precautionary Statements	P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501[1]

## Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling and disposal of **Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate**.



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Caption: Workflow for handling **Methyl 2-((tert-butoxycarbonyl)amino)-3-iodopropanoate**.

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